

1-Amino-8-cyanonaphthalene CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Amino-8-cyanonaphthalene

Cat. No.: B15071738

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Technical Guide: 1-Amino-8-cyanonaphthalene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **1-Amino-8-cyanonaphthalene**. Due to the limited availability of published data, this document focuses on fundamental physicochemical properties and provides a generalized synthetic approach.

Core Compound Data

The fundamental properties of **1-Amino-8-cyanonaphthalene** are summarized below.

Property	Value	Source
CAS Number	38515-13-8	[1]
Molecular Formula	C ₁₁ H ₈ N ₂	[1]
Molecular Weight	168.19 g/mol	[1]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **1-Amino-8-cyanonaphthalene** are not readily available in the public domain. However, a plausible

synthetic route can be conceptualized based on established organic chemistry principles for the synthesis of related aminonaphthalenes. A generalized two-step process is outlined below.

Hypothetical Synthesis of **1-Amino-8-cyanonaphthalene**

Step 1: Nitration of 1-Naphthonitrile

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 1-naphthonitrile in a suitable solvent such as concentrated sulfuric acid.
- **Cooling:** Cool the solution to 0-5 °C using an ice bath.
- **Nitrating Agent Addition:** Slowly add a nitrating agent (e.g., a mixture of concentrated nitric acid and concentrated sulfuric acid) dropwise to the cooled solution while maintaining the temperature below 10 °C.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the reaction mixture onto crushed ice to precipitate the nitrated product.
- **Purification:** Filter the precipitate, wash with cold water until the filtrate is neutral, and then dry. The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield 1-nitro-8-cyanonaphthalene.

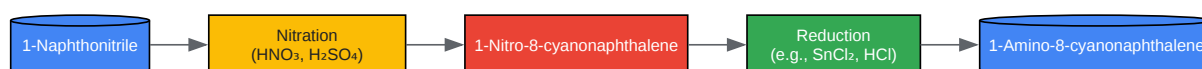
Step 2: Reduction of 1-Nitro-8-cyanonaphthalene

- **Reaction Setup:** In a round-bottom flask, dissolve the synthesized 1-nitro-8-cyanonaphthalene in a suitable solvent such as ethanol or acetic acid.
- **Reducing Agent:** Add a reducing agent, such as tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) or catalytic hydrogenation (e.g., H_2 gas with a palladium on carbon catalyst).
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours.
- **Reaction Monitoring:** Monitor the reduction by TLC.

- Work-up: After the reaction is complete, cool the mixture and neutralize it with a base (e.g., sodium hydroxide solution) to precipitate the crude **1-Amino-8-cyanonaphthalene**.
- Purification: Filter the product, wash with water, and dry. Further purification can be achieved by column chromatography or recrystallization.

Logical Relationships in Synthesis

The logical workflow for the proposed synthesis of **1-Amino-8-cyanonaphthalene** is depicted below. This diagram illustrates the sequential transformation of the starting material through nitration and subsequent reduction to yield the final product.



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Caption: Proposed synthetic pathway for **1-Amino-8-cyanonaphthalene**.

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References

- 1. research.ed.ac.uk [research.ed.ac.uk]
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